

Biological Activity & Technical Profile: N-Methylbenzamidine

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Compound of Interest

Compound Name: *N-Methylbenzamidine*

CAS No.: 34028-17-6

Cat. No.: B1211157

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Classification: Serine Protease Inhibitor / Metabolic Probe

CAS: 18037-10-0 (Hydrochloride salt) | Formula: $C_8H_{10}N_2$

Executive Technical Summary

N-Methylbenzamidine (N-MBA) is a competitive, reversible inhibitor of trypsin-like serine proteases. Structurally derived from benzamidine, it retains the critical amidine functionality required for electrostatic interaction with the S1 specificity pocket of enzymes like Trypsin, Thrombin, and Factor Xa.

Beyond inhibition, N-MBA is a pivotal model substrate in xenobiotic metabolism. It is extensively used to characterize the mARC (Mitochondrial Amidoxime Reducing Component) enzyme system and hepatic P450-mediated N-demethylation pathways. Its biological utility lies in two distinct domains:

- Pharmacology: As a scaffold for designing oral anticoagulants (thrombin inhibitors).[1]

- Toxicology/Metabolism: As a probe for studying the in vivo reduction of amidoxime prodrugs.

Chemical & Structural Basis

Physicochemical Properties

- Basicity (pKa): ~11.5 – 12.0.^[1]
 - Significance: At physiological pH (7.4), N-MBA exists almost exclusively as a protonated cation (). This cationic state is non-negotiable for its biological activity, mimicking the side chain of Arginine.
- Solubility: High aqueous solubility as a hydrochloride salt; lipophilicity is slightly higher than benzamidine due to the methyl group ().

Structure-Activity Relationship (SAR)

The biological efficacy of N-MBA is dictated by the Amidine Warhead:

- Primary Interaction: The protonated amidine group forms a bidentate salt bridge with the carboxylate of Aspartate 189 (in Trypsin) or Aspartate 189 (in Thrombin) at the bottom of the S1 specificity pocket.
- N-Methylation Effect: Unlike unsubstituted benzamidine, the N-methyl group introduces asymmetry.
 - Steric Penalty: The methyl group can create minor steric clashes within the restricted S1 pocket, often resulting in a slightly higher (lower potency) compared to benzamidine (for trypsin).
 - Hydrophobic Desolvation:^[1] The methyl group aids in desolvation entropy upon binding, partially compensating for steric penalties.

Mechanism of Action: Protease Inhibition

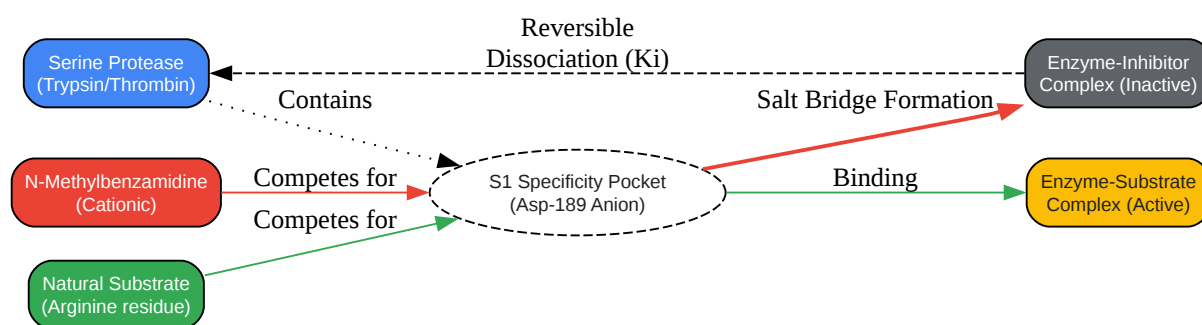
Binding Kinetics

N-MBA functions as a Type I Competitive Inhibitor. It competes with the substrate (e.g., fibrinogen for thrombin) for the active site.

- Enzyme Targets: Trypsin, Thrombin, Plasmin, Factor Xa.
- Thermodynamics: Binding is driven by enthalpy () via the salt bridge and van der Waals interactions of the phenyl ring with the hydrophobic walls of the S1 pocket (residues 214-220).

Visualization: Molecular Interaction

The following diagram illustrates the competitive binding mechanism within the catalytic triad.



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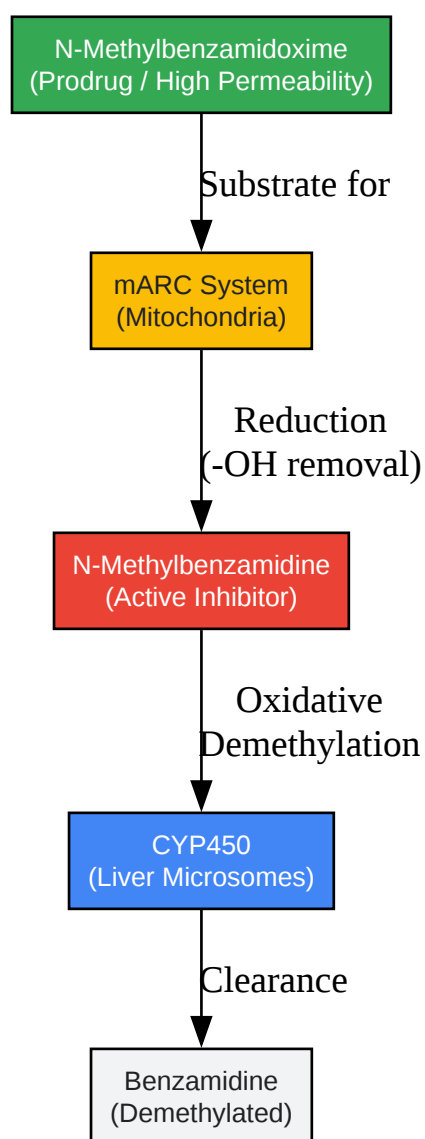
Figure 1: Competitive inhibition mechanism. **N-Methylbenzamidinium** blocks the S1 pocket via electrostatic interaction with Asp-189, preventing substrate access.

Mechanism of Action: Drug Metabolism[2]

N-Methylbenzamidinium is a critical tool for studying the Prodrug-to-Active conversion pathway. Many modern anticoagulants (e.g., ximelagatran derivatives) use an amidoxime structure to improve oral bioavailability.

The mARC Pathway

- Prodrug Entry: An N-hydroxylated prodrug (Amidoxime) crosses the gut barrier.^[2]
- Reduction: The mARC enzyme system (Mitochondrial Amidoxime Reducing Component) reduces the amidoxime back to the active amidine (N-MBA).
- Clearance: N-MBA is subsequently cleared via renal excretion or N-demethylation by Cytochrome P450.



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Figure 2: Metabolic activation and clearance pathway. **N-Methylbenzamidine** serves as the active pharmacophore generated from amidoxime prodrugs.

Experimental Protocols

Protocol A: Determination of Inhibition Constant ()

Objective: Quantify the potency of N-MBA against Bovine Trypsin.

Materials:

- Enzyme: Bovine Trypsin (TPCK-treated), 100 nM stock in 1 mM HCl.
- Substrate: BAPNA (N α -Benzoyl-L-arginine 4-nitroanilide), 2 mM stock.
- Inhibitor: **N-Methylbenzamidine** HCl, serial dilutions (0 - 500 μ M).
- Buffer: 50 mM Tris-HCl, 20 mM CaCl₂, pH 8.2.

Workflow:

- Preparation: In a 96-well microplate, add 150 μ L Buffer.
- Inhibitor Addition: Add 20 μ L of N-MBA at varying concentrations (0, 10, 50, 100, 200, 500 μ M).
- Enzyme Addition: Add 10 μ L Trypsin stock. Incubate for 5 minutes at 25°C to allow equilibrium ().
- Reaction Start: Add 20 μ L BAPNA substrate.
- Detection: Monitor Absorbance at 410 nm (release of p-nitroaniline) every 30 seconds for 10 minutes.
- Analysis:
 - Plot initial velocity (

) vs. Substrate concentration.^[1]

- Use a Dixon Plot ($1/v$ vs. $[I]$) to determine

at the intersection of lines, or fit to the competitive inhibition equation:

Protocol B: Synthesis (Pinner Reaction)

Objective: Synthesize **N-Methylbenzamidine** from Benzonitrile.

- Imidate Formation: Dissolve Benzonitrile in anhydrous ethanol/HCl at 0°C. Stir for 24h to form the ethyl imidate hydrochloride intermediate.
- Aminolysis: React the intermediate with Methylamine (in methanol) at room temperature for 12h.
- Purification: Evaporate solvent. Recrystallize the crude solid from Ethanol/Ether to yield **N-Methylbenzamidine Hydrochloride**.

Comparative Data Profile

Parameter	Benzamidine	N-Methylbenzamidine	Biological Implication
Target	Serine Proteases	Serine Proteases	Anticoagulation / Proteolysis control
Ki (Trypsin)	~18 μ M	~20 - 50 μ M (Est.)	N-methyl adds slight steric hindrance
pKa	11.6	~11.8	Remains fully ionized at physiological pH
Metabolism	N-Hydroxylation	N-Demethylation	Distinct metabolic clearance pathways
Prodrug Form	Benzamidoxime	N-Methylbenzamidoxime	N-methyl analog has better lipophilicity

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